

Methyl 2-Nonynoate: A Versatile Building Block in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-nonynoate

Cat. No.: B085817

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-nonynoate is a versatile bifunctional molecule featuring both an ester and an alkyne moiety. This unique structural combination makes it a valuable starting material and intermediate in a wide range of organic transformations. Its utility spans from the synthesis of complex heterocyclic scaffolds to its established use in the fragrance and flavor industries. This document provides detailed application notes and experimental protocols for the use of **methyl 2-nonynoate** in the synthesis of substituted pyridin-2(1H)-ones and 4H-pyrans, highlighting its role as a key building block for creating molecular diversity.

Physicochemical Properties of Methyl 2-Nonynoate

A clear understanding of the physical and chemical properties of **methyl 2-nonynoate** is essential for its effective use in synthesis.

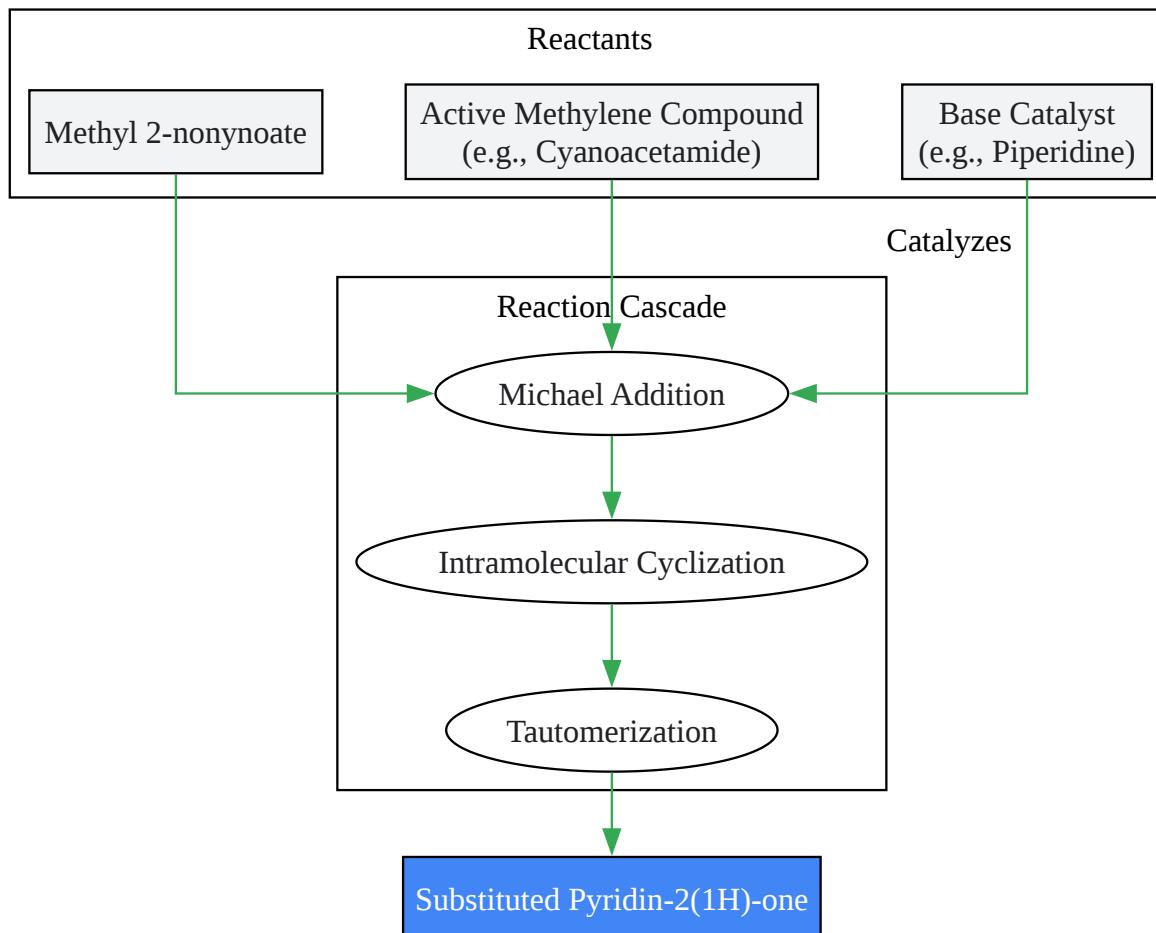
Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ O ₂	[1]
Molecular Weight	168.23 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	121-122 °C at 20 mmHg	[1]
Density	0.915 g/mL at 25 °C	[1]
Refractive Index	1.448 (at 20 °C)	[1]
Solubility	Soluble in organic solvents, insoluble in water	[1]

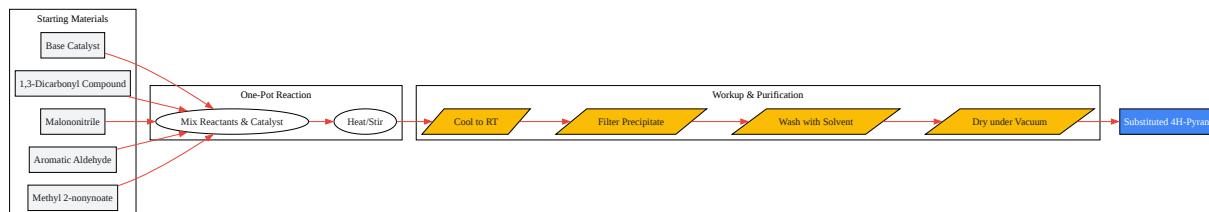
Application Note 1: Synthesis of Highly Substituted Pyridin-2(1H)-ones

Methyl 2-nonynoate serves as a valuable precursor for the synthesis of highly functionalized pyridin-2(1H)-ones. These scaffolds are of significant interest in medicinal chemistry due to their presence in numerous biologically active compounds. The reaction proceeds via a base-catalyzed cascade reaction involving an active methylene compound, such as cyanoacetamide.

Reaction Principle: The synthesis involves a Michael addition of the active methylene compound to the electron-deficient alkyne of **methyl 2-nonynoate**, followed by an intramolecular cyclization and tautomerization to yield the stable pyridin-2(1H)-one ring system. The reaction is typically catalyzed by a base, such as piperidine or a non-nucleophilic base like triethylamine.

Logical Relationship of Pyridin-2(1H)-one Synthesis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 2-nonynoate | C₁₀H₁₆O₂ | CID 8137 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Methyl 2-Nonynoate: A Versatile Building Block in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b085817#use-of-methyl-2-nonynoate-in-organic-synthesis>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com